

In-Depth Technical Guide: Deltatsine (CAS No. 92631-66-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Deltatsine

Cat. No.: B1594504

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Abstract

Deltatsine is a norditerpenoid alkaloid isolated from the roots of *Delphinium stapeliosum*. This technical guide provides a comprehensive overview of the available scientific information on **Deltatsine**, including its chemical and physical properties. While specific biological activity data for **Deltatsine** is limited in publicly accessible literature, this guide also discusses the known biological activities of related *Delphinium* alkaloids to provide a contextual framework for potential research and development. This document summarizes the foundational knowledge required for further investigation of this natural compound.

Chemical and Physical Properties

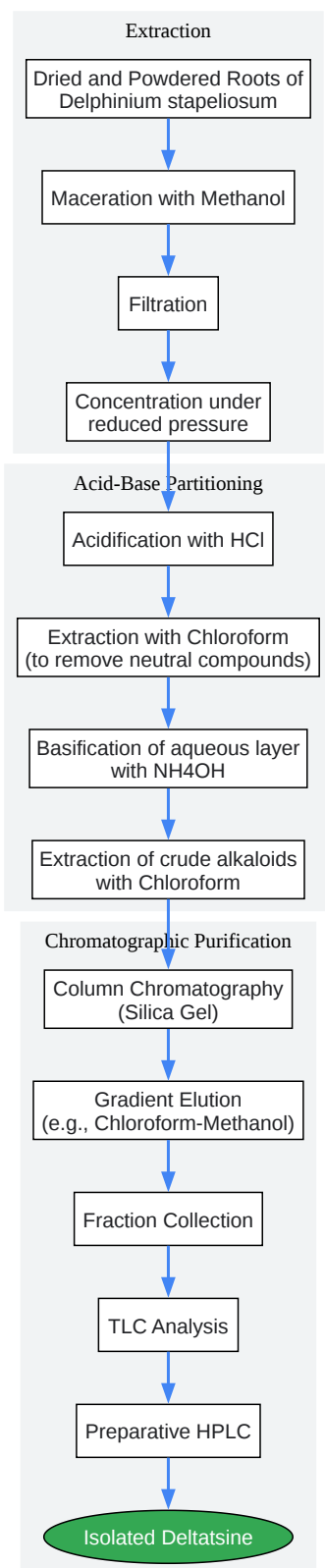
Deltatsine is classified as a C19-diterpenoid alkaloid. The fundamental physicochemical properties of **Deltatsine** are summarized in the table below, based on publicly available data.

Property	Value	Source
CAS Number	92631-66-8	N/A
Molecular Formula	C ₂₅ H ₄₁ NO ₇	N/A
Molecular Weight	467.59 g/mol	N/A
Appearance	Powder	[1]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Source	Roots of Delphinium stapeliosum	[1]

Experimental Protocols

Isolation of Deltatsine from Delphinium stapeliosum

While the full, detailed experimental protocol from the primary literature remains elusive, the following is a generalized workflow for the isolation of norditerpenoid alkaloids from Delphinium species, based on common phytochemical practices. This serves as a foundational methodology for researchers aiming to isolate **Deltatsine**.



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Caption: Generalized workflow for the isolation of **Deltatsine**.

Biological Activity and Mechanism of Action

Currently, there is a notable absence of specific quantitative biological activity data, such as IC₅₀ values, for **Deltatsine** in peer-reviewed literature. However, the broader class of norditerpenoid alkaloids from the Delphinium genus is known for a range of pharmacological and toxicological effects.

Delphinium alkaloids have been reported to exhibit analgesic, antibacterial, antipyretic, and anticancer activities. The primary mechanism of toxicity for many of these alkaloids involves their action as antagonists at nicotinic acetylcholine receptors (nAChRs), which can lead to neuromuscular blockade.

Potential Signaling Pathway Involvement

Given the known activity of related alkaloids on nAChRs, a potential area of investigation for **Deltatsine** would be its interaction with these receptors and the subsequent impact on downstream signaling pathways in neuronal and neuromuscular systems. Disruption of nAChR signaling can have profound effects on cellular processes, including ion channel function, neurotransmitter release, and cell survival.



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Caption: Hypothesized signaling pathway for **Deltatsine**'s potential mechanism of action.

Future Directions

The current body of knowledge on **Deltatsine** is limited, presenting a clear opportunity for further research. Key areas for future investigation include:

- **Biological Screening:** A comprehensive screening of **Deltatsine** against a panel of cancer cell lines, bacterial strains, and relevant receptor targets (e.g., various nAChR subtypes) is necessary to elucidate its biological activity profile.

- Mechanism of Action Studies: Should biological activity be identified, subsequent studies should focus on elucidating the precise molecular mechanism of action.
- Total Synthesis: The development of a total synthesis route for **Deltatsine** would enable the production of larger quantities for extensive biological evaluation and the generation of structural analogs for structure-activity relationship (SAR) studies.

Conclusion

Deltatsine is a structurally defined norditerpenoid alkaloid with potential for novel biological activity, inferred from its chemical class and natural source. This guide provides the available foundational information to stimulate and support further research into this compound. The lack of extensive biological data underscores the need for comprehensive studies to unlock the potential of **Deltatsine** for therapeutic or other applications.

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References

- 1. researchgate.net [researchgate.net]
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